

An In-Depth Technical Guide on the Function of GS87 in Cells

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Compound of Interest

Compound Name: GS87

Cat. No.: B2945614

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of **GS87**, a synthetic chemical compound, and its function within a cellular context. It is crucial to note that **GS87** is not an endogenous cellular component but rather a highly specific and potent inhibitor of Glycogen Synthase Kinase 3 (GSK3). Its primary role in experimental settings is to modulate the activity of the GSK3 signaling pathway, which has significant implications for various cellular processes, most notably cell differentiation. This guide will detail the mechanism of action of **GS87**, present quantitative data on its activity, outline relevant experimental protocols, and provide visual representations of the signaling pathways it influences.

Introduction to GS87

GS87 is a small molecule inhibitor that targets the alpha (α) and beta (β) isoforms of Glycogen Synthase Kinase 3.^[1] GSK3 is a serine/threonine kinase that plays a pivotal role in a multitude of cellular processes, including metabolism, cell proliferation, differentiation, and apoptosis. Dysregulation of GSK3 activity has been implicated in a range of diseases, including neurodegenerative disorders, metabolic diseases, and cancer. **GS87** offers a valuable tool for researchers to probe the function of GSK3 and to explore its potential as a therapeutic target. One of the most well-documented effects of **GS87** is its ability to induce extensive differentiation in Acute Myeloid Leukemia (AML) cells.^{[1][2]}

Mechanism of Action

GS87 functions as a competitive inhibitor of GSK3. It binds to the ATP-binding pocket of the kinase, preventing the phosphorylation of its downstream substrates. This inhibition of GSK3 leads to the activation of signaling pathways that are normally suppressed by GSK3 activity. For instance, in the context of AML, the inhibition of GSK3 by **GS87** has been shown to activate GSK3-dependent signaling components, including the MAPK signaling pathway, which in turn promotes cell differentiation.^[1]

Quantitative Data

The following tables summarize the key quantitative parameters of **GS87** activity.

Table 1: Inhibitory Concentration (IC50) of **GS87** against GSK3 Isoforms

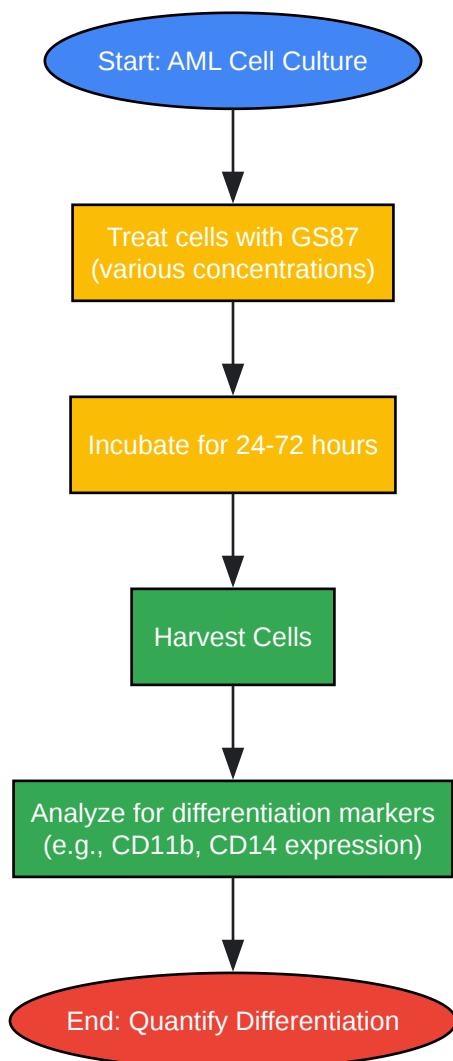
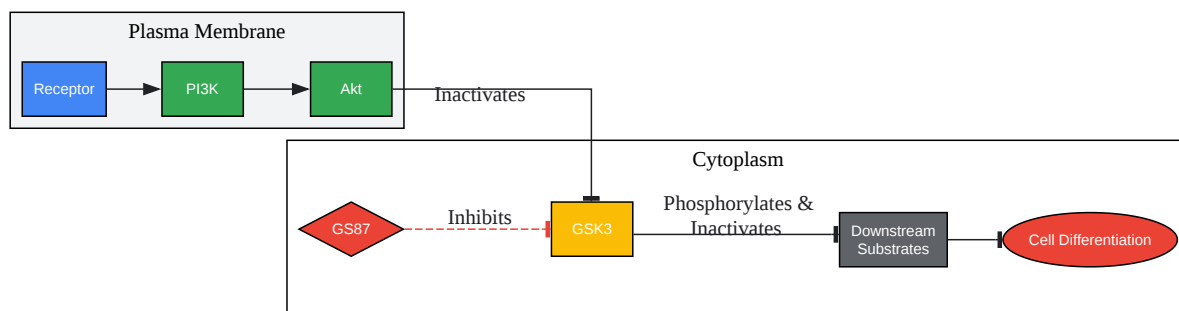
Target	IC50 (nM)
GSK3α	415
GSK3β	521
(Data sourced from MedchemExpress) ^[1]	

Table 2: Physicochemical Properties of **GS87**

Property	Value
Molecular Formula	C ₁₆ H ₁₁ N ₅ O ₂ S
Molecular Weight	337.36 g/mol
Purity	>98%
(Data sourced from CymitQuimica)	

Signaling Pathways

The following diagrams illustrate the signaling pathways affected by **GS87**.



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References

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- 2. GS87 | CymitQuimica [cymitquimica.com]
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